

3,5-Diethylaniline CAS number and molecular formula

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Compound of Interest

Compound Name: 3,5-Diethylaniline

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In-Depth Technical Guide to 3,5-Diethylaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,5-Diethylaniline**, including its chemical identity, physicochemical properties, and synthesis. Due to the limited availability of specific experimental data for **3,5-Diethylaniline**, this guide also includes information on related isomers and derivatives to provide a broader context for its potential applications and characteristics.

Chemical Identity and Properties

3,5-Diethylaniline is an aromatic organic compound belonging to the substituted aniline family. Its structure consists of a benzene ring with two ethyl groups at the 3 and 5 positions and an amino group at the 1 position.

CAS Number: 1701-68-4[1] Molecular Formula: C₁₀H₁₅N[1]

The following table summarizes the key computed physicochemical properties of **3,5- Diethylaniline**.



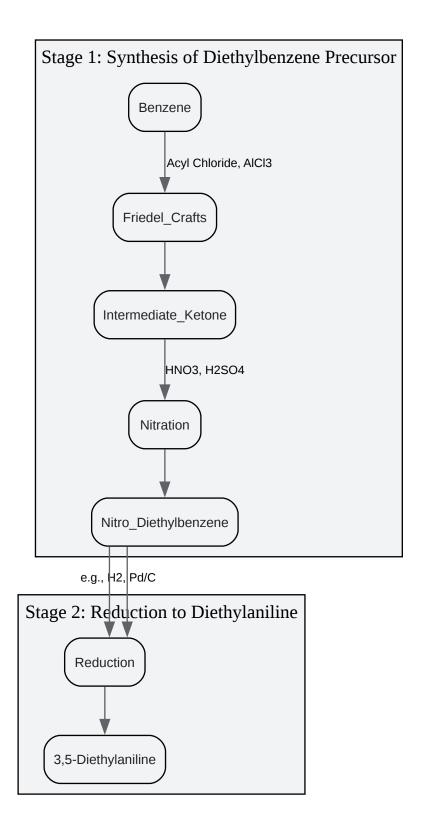
Property	Value	Reference
Molecular Weight	149.23 g/mol	[1]
Monoisotopic Mass	149.120449483 Da	[1]
Topological Polar Surface Area	26 Ų	[1]
XlogP (predicted)	2.8	[1]
InChI	InChI=1S/C10H15N/c1-3-8-5- 9(4-2)7-10(11)6-8/h5-7H,3- 4,11H2,1-2H3	[1]
InChIKey	OUEGWZIFRRGOGQ- UHFFFAOYSA-N	[1]
SMILES	CCC1=CC(=CC(=C1)N)CC	[1]

Synthesis of Diethylaniline Isomers

While a specific, detailed experimental protocol for the synthesis of **3,5-Diethylaniline** was not readily available in the surveyed literature, a general approach can be inferred from the synthesis of related compounds. The synthesis of ring-substituted anilines often involves multiple steps, starting from a suitable benzene derivative. For instance, the synthesis of N,3-diethylaniline involves the preparation of 3-ethylaniline from benzene, followed by N-alkylation.

A plausible general workflow for synthesizing a ring-substituted diethylaniline is outlined below.





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Caption: Generalized workflow for the synthesis of a ring-substituted diethylaniline.



Experimental Protocol: Synthesis of a Related Isomer (N,3-diethylaniline)

This protocol for the synthesis of N,3-diethylaniline via reductive amination of 3-ethylaniline is provided as an illustrative example of the synthesis of a diethylaniline derivative.[2]

Materials:

- · 3-Ethylaniline
- Acetaldehyde
- Sodium triacetoxyborohydride (NaBH(OAc)₃)
- Dichloromethane (CH₂Cl₂)
- Saturated aqueous sodium bicarbonate (NaHCO₃)
- Brine
- Anhydrous sodium sulfate (Na₂SO₄)

Procedure:

- To a round-bottom flask, add 3-ethylaniline (1 equivalent) and dichloromethane.
- Add acetaldehyde (1.1 equivalents) to the solution and stir for 20-30 minutes to allow for the formation of the intermediate imine.
- Slowly add sodium triacetoxyborohydride (1.5 equivalents) to the mixture in portions.
- Allow the reaction to stir at room temperature for 12-24 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete, quench by slowly adding a saturated aqueous solution of sodium bicarbonate.
- Separate the organic layer. Extract the aqueous layer twice with dichloromethane.
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.



- Concentrate the solution under reduced pressure to obtain the crude product.
- Purify the crude N,3-diethylaniline by silica gel column chromatography.[2]

Analytical Data

Experimental analytical data such as NMR and IR spectra for **3,5-Diethylaniline** are not widely available. However, predicted mass spectrometry data for the hydrochloride salt and experimental data for the related isomer N,N-Diethylaniline are presented below for reference.

Predicted Mass Spectrometry Data for **3,5-Diethylaniline** Hydrochloride[3]

Adduct	m/z	Predicted CCS (Ų)
[M+H] ⁺	150.12773	132.2
[M+Na] ⁺	172.10967	140.3
[M-H] ⁻	148.11317	135.8
[M+NH ₄] ⁺	167.15427	153.7

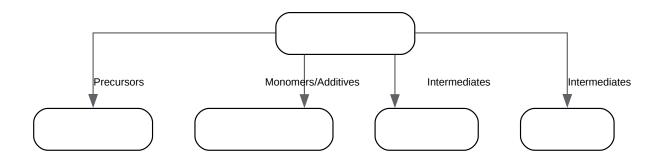
Spectroscopic Data for N,N-Diethylaniline (for reference)

Spectroscopy	Peak Information	Reference
¹H NMR	Spectral data available.	[4]
IR Spectroscopy	Peaks at: 2971.3, 2928.9, 1598.6, 1508.0, 1355.7, 1267.0, 1201.5, 746.5, 694.4 cm ⁻¹	[5]
Mass Spectrometry (EI)	Major peaks and fragmentation patterns are documented.	[6]

Applications in Research and Drug Development



Aniline and its derivatives are fundamental building blocks in organic synthesis, with applications in the production of dyes, polymers, and pharmaceuticals.[7] While specific applications for **3,5-Diethylaniline** are not extensively documented, the applications of its isomers suggest its potential utility.



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Caption: Role of aniline derivatives as versatile chemical intermediates.

- Dye Synthesis: Diethylaniline isomers are precursors to several dyes. For example, N,N-Diethylaniline is used in the synthesis of brilliant green and patent blue V.[8]
- Agrochemicals and Pharmaceuticals: 2,6-Diethylaniline is a key intermediate in the synthesis
 of herbicides, pesticides, and Active Pharmaceutical Ingredients (APIs).[9]
- Drug Discovery: Derivatives of 3-ethylaniline have been synthesized and investigated as
 potential inhibitors of carbonic anhydrase II, an emerging target for cancer treatment.[10]
 This suggests that 3,5-diethylaniline could also serve as a scaffold in medicinal chemistry.
- Organic Synthesis: The complex of diethylaniline with borane is used as a reducing agent.
 Diethylanilines can also act as acid-absorbing bases in chemical reactions.[8]

Safety and Handling

Specific safety data for **3,5-Diethylaniline** is not readily available. The following information is based on data for the closely related compounds **3,5-dimethylaniline** and **N,N-diethylaniline** and should be used as a precautionary guide.



Hazard Category	Precautionary Statements	Reference
Toxicity	Toxic if swallowed, in contact with skin, or if inhaled. May cause damage to organs through prolonged or repeated exposure.	
Flammability	Combustible liquid.	[11]
Environmental Hazard	Toxic to aquatic life with long-lasting effects.	
Handling	Wear protective gloves, clothing, eye, and face protection. Use only in a well- ventilated area. Keep away from heat and open flames.	[11]
Storage	Store in a well-ventilated place. Keep container tightly closed. Store locked up.	[11]

Disclaimer: This guide is intended for informational purposes for a scientific audience. The lack of extensive, peer-reviewed experimental data on **3,5-Diethylaniline** necessitates caution. Researchers should consult comprehensive safety data sheets from suppliers and perform their own risk assessments before handling this chemical. The information provided for related isomers should be considered as indicative but not a direct substitute for data on **3,5-Diethylaniline**.

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